

Potential Therapeutic Applications of PSB-1114 Tetrasodium: A Technical Guide

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Compound of Interest

Compound Name: *PSB-1114 tetrasodium*

Cat. No.: *B610303*

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Abstract

PSB-1114 tetrasodium is a potent and highly selective agonist for the P2Y2 receptor, a G protein-coupled receptor activated by extracellular nucleotides like ATP and UTP.[1][2] Its inherent potency, selectivity, and metabolic stability make it a valuable pharmacological tool for investigating P2Y2 receptor function and a promising candidate for therapeutic development.[3] The P2Y2 receptor is ubiquitously expressed and plays a crucial role in a variety of physiological processes, including ion transport, fluid secretion, cell migration, and tissue repair. Consequently, targeting this receptor with a selective agonist like PSB-1114 holds therapeutic potential for a range of clinical conditions. This technical guide provides an in-depth overview of the core therapeutic applications of PSB-1114, supported by preclinical and clinical data from related P2Y2 receptor agonists. Detailed experimental protocols and signaling pathway visualizations are included to facilitate further research and development in this area.

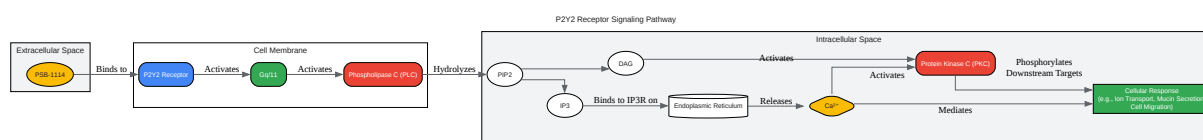
Core Therapeutic Areas

The therapeutic potential of **PSB-1114 tetrasodium** stems from the diverse physiological roles of the P2Y2 receptor. Activation of this receptor has been shown to modulate key cellular functions implicated in various diseases. The primary therapeutic areas of interest for a potent P2Y2 agonist like PSB-1114 include:

- Ophthalmology: Dry Eye Disease (DED): P2Y2 receptor agonists have demonstrated efficacy in treating DED by stimulating both mucin and aqueous secretion from conjunctival cells, thereby enhancing tear film stability and protecting the ocular surface.[4][5]
- Pulmonology: Cystic Fibrosis (CF): In the airways, P2Y2 receptor activation stimulates chloride and fluid secretion, helping to hydrate the airway surface and improve mucociliary clearance, a key pathological defect in CF.[6]
- Wound Healing: P2Y2 receptors are involved in promoting the migration and proliferation of keratinocytes and fibroblasts, essential processes for effective wound closure and tissue regeneration.
- Neuroprotection: Emerging evidence suggests a role for P2Y2 receptor activation in protecting neurons from injury and promoting neuronal repair, indicating potential applications in neurodegenerative diseases.

Mechanism of Action and Signaling Pathways

PSB-1114 exerts its effects by binding to and activating the P2Y2 receptor, a Gq/11-coupled G protein-coupled receptor (GPCR). This activation initiates a downstream signaling cascade primarily through the phospholipase C (PLC) pathway.



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Figure 1: P2Y2 Receptor Signaling Pathway

Quantitative Data Summary

The following tables summarize key quantitative data for P2Y2 receptor agonists, primarily focusing on PSB-1114 and the clinically approved agonist, diquafosol.

Table 1: In Vitro Potency and Selectivity of PSB-1114 Tetrasodium

Compound	Target Receptor	EC50 (nM)	Selectivity vs. P2Y4	Selectivity vs. P2Y6	Reference
PSB-1114	P2Y2	134	>60-fold	>60-fold	[1] [2]

Table 2: Clinical Efficacy of Diquafosol (a P2Y2 Agonist) in Dry Eye Disease

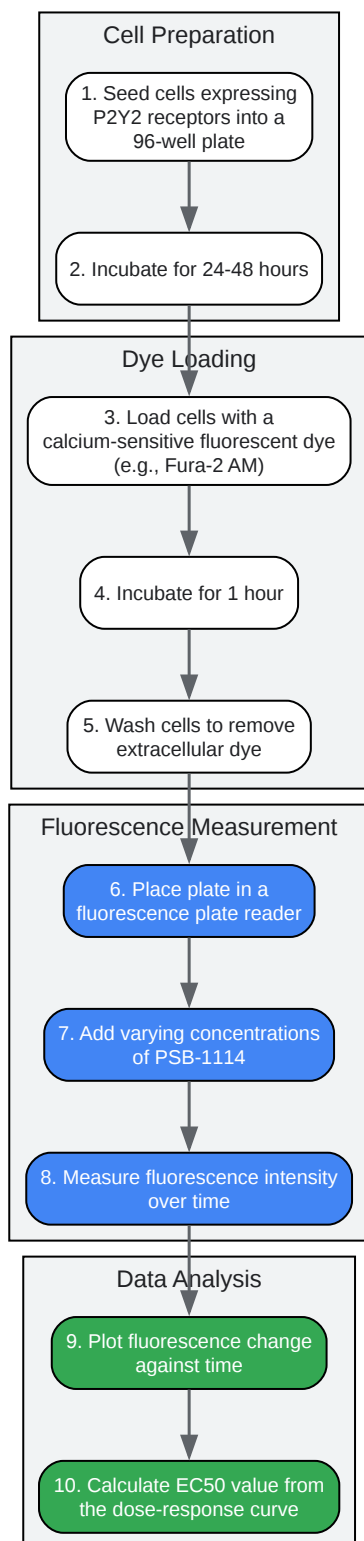
Clinical Endpoint	Diquafosol 3% Ophthalmic Solution	Placebo/Control	P-value	Reference
Corneal Fluorescein Staining Score (change from baseline)				
- at 4 weeks	Significant improvement	Less improvement	<0.05	[2]
- at 6 weeks	Significant improvement	Less improvement	<0.05	[2]
Conjunctival Rose Bengal Staining Score (change from baseline)				
- at 4 weeks	Significant improvement	Less improvement	<0.05	[2]
- at 6 weeks	Significant improvement	Less improvement	<0.05	[2]
Tear Film Break-Up Time (TBUT) (seconds)	Increase	No significant change	<0.05	[4]

Experimental Protocols

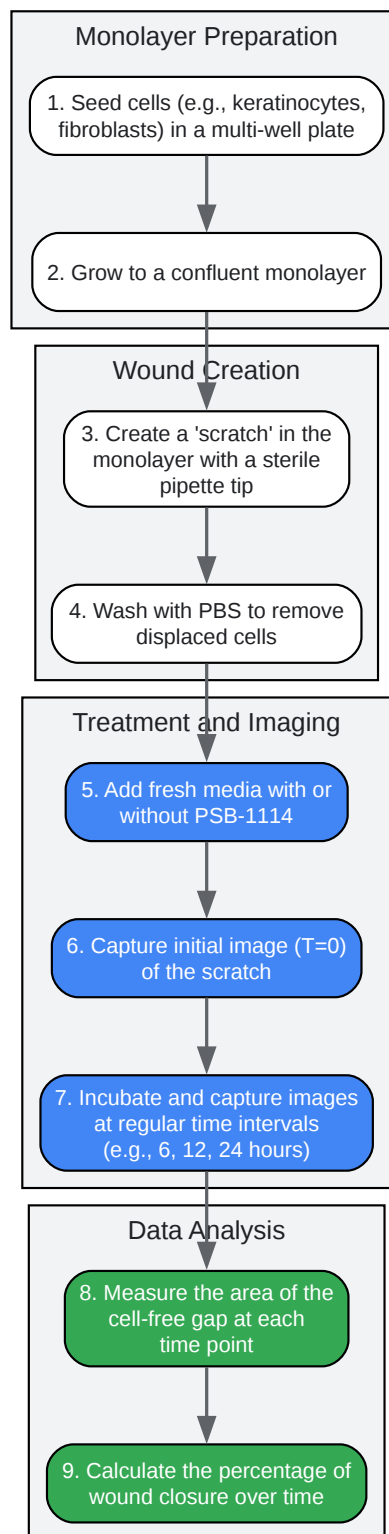
In Vitro Calcium Mobilization Assay

This assay is fundamental for assessing the agonist activity of compounds like PSB-1114 at the P2Y2 receptor.

Calcium Mobilization Assay Workflow



Wound Healing (Scratch) Assay Workflow



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